

# Introduction: Understanding Diethyl (3-oxobutyl)malonate

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## Compound of Interest

Compound Name: Diethyl (3-oxobutyl)malonate

CAS No.: 4761-26-6

Cat. No.: B042774

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**Diethyl (3-oxobutyl)malonate** is a dicarboxylic acid ester and ketone, identified by its CAS Number 4761-26-6 and molecular formula  $C_{11}H_{18}O_5$ .<sup>[1]</sup> As a specialized reagent in organic synthesis, its unique structure makes it a valuable building block for more complex molecules in pharmaceutical and chemical research. However, its reactivity and chemical properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing detailed protocols and evidence-based safety recommendations. The causality behind each procedural step is explained to foster a culture of safety and scientific integrity within the laboratory.

## Section 1: Hazard Identification and Classification

The primary source of hazard information for **Diethyl (3-oxobutyl)malonate** is the European Chemicals Agency (ECHA) Classification & Labelling (C&L) Inventory.<sup>[1]</sup> According to the notifications provided to ECHA, this compound is classified as follows:

- Skin Irritation (Category 2): H315 - Causes skin irritation.<sup>[1]</sup>
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.<sup>[1]</sup>

- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[1]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning[1]

Precautionary Statements: The following precautionary statements are associated with the handling of this chemical[1]:

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

## Section 2: Chemical and Physical Properties

The following table summarizes the key computed physical and chemical properties of **Diethyl (3-oxobutyl)malonate**. These values are computationally derived and should be used as a guideline.[1]

Property	Value	Source
Molecular Weight	230.26 g/mol	PubChem[1]
Molecular Formula	C <sub>11</sub> H <sub>18</sub> O <sub>5</sub>	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	9	PubChem[1]
Exact Mass	230.11542367 Da	PubChem[1]
Topological Polar Surface Area	69.7 Å <sup>2</sup>	PubChem[1]

## Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Given the classification of **Diethyl (3-oxobutyl)malonate** as a skin, eye, and respiratory irritant, a multi-layered approach to exposure control is mandatory. This involves a combination of engineering controls and personal protective equipment (PPE).

### Engineering Controls: The First Line of Defense

The primary method for controlling exposure to airborne irritants is through robust engineering controls.

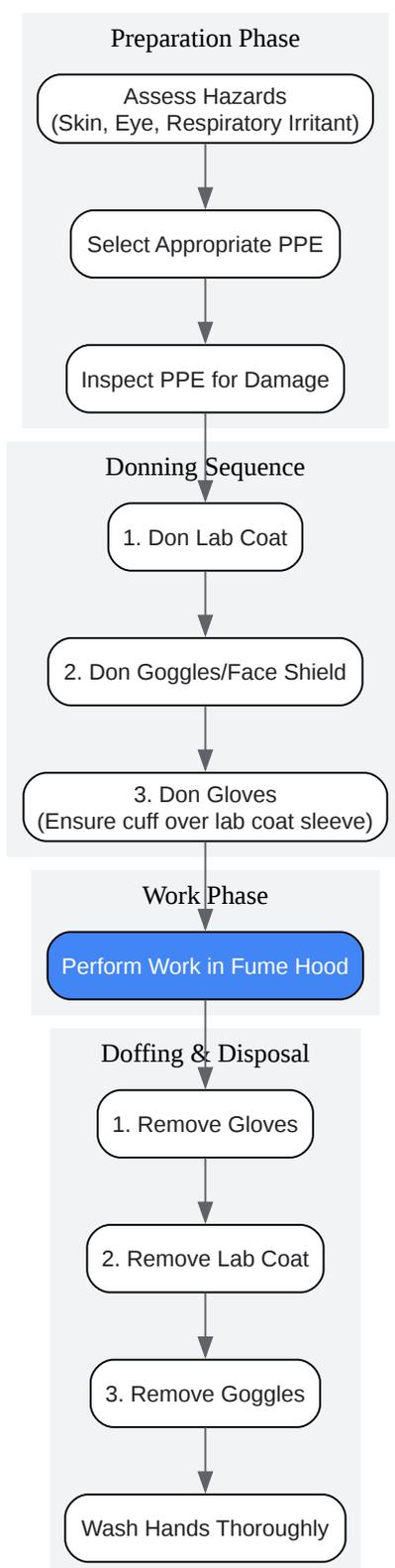
- **Fume Hood:** All handling of **Diethyl (3-oxobutyl)malonate**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood to minimize inhalation of vapors.[2][3]
- **Ventilation:** The laboratory should be equipped with general ventilation that ensures a sufficient number of air changes per hour, preventing the accumulation of vapors in the general workspace.[2][3]
- **Emergency Stations:** An eyewash station and a safety shower must be readily accessible in the immediate vicinity of where the chemical is handled.[2]

## Personal Protective Equipment (PPE): A Self-Validating System

PPE provides a direct barrier between the researcher and the chemical. The selection and use of PPE should follow a systematic protocol to ensure its effectiveness.

Mandatory PPE Protocol:

- **Eye and Face Protection:** Chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations are required at all times.<sup>[2][4]</sup> A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Skin Protection:**
  - **Gloves:** Wear appropriate protective gloves to prevent skin contact.<sup>[2][5]</sup> Given the lack of specific permeation data for this compound, nitrile gloves are a common starting point, but they should be changed immediately if contamination is suspected.
  - **Lab Coat:** A flame-resistant lab coat should be worn and kept fully buttoned.
  - **Clothing:** Wear long pants and closed-toe shoes to ensure no skin is exposed.<sup>[2]</sup>
- **Respiratory Protection:** While engineering controls are primary, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be in place for situations where ventilation may be insufficient, such as during a large spill.<sup>[2]</sup> A NIOSH-approved respirator with an organic vapor cartridge is recommended.<sup>[5]</sup>



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*Diagram: PPE Workflow for Handling Irritant Chemicals*

## Section 4: Safe Handling and Storage Protocols

### Handling

- **Avoid Contact:** Prevent all contact with skin and eyes and avoid inhaling any vapor or mist.[6]
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling and before breaks or meals.[6][7]
- **Ignition Sources:** Although not classified as flammable, related compounds are combustible liquids.[7][8] It is prudent to keep the chemical away from heat, sparks, and open flames.[9][10]
- **Static Discharge:** Take precautionary measures against static discharge.[7]

### Storage

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][9]
- **Incompatibilities:** Store separately from strong oxidizing agents, acids, and bases, as reactions can generate heat or other hazards.[5][9]
- **Ventilation:** The storage area should have floor-level ventilation.[5]

## Section 5: Emergency Procedures

### First Aid Measures

The causality behind first aid is to mitigate the irritant effects and remove the chemical from the affected area as quickly as possible.

- **Eye Contact:** Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids apart.[6][7] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7][10]
- **Skin Contact:** Take off contaminated clothing immediately. Rinse the skin with plenty of water or shower.[7] If skin irritation occurs, seek medical advice.[7]

- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[7][10] If you feel unwell, call a poison center or doctor.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a doctor if you feel unwell. [6][7]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[6][11][12]
- Hazards from Combustion: In a fire, irritating or toxic fumes such as carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>) may be generated.[7][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[11][13]

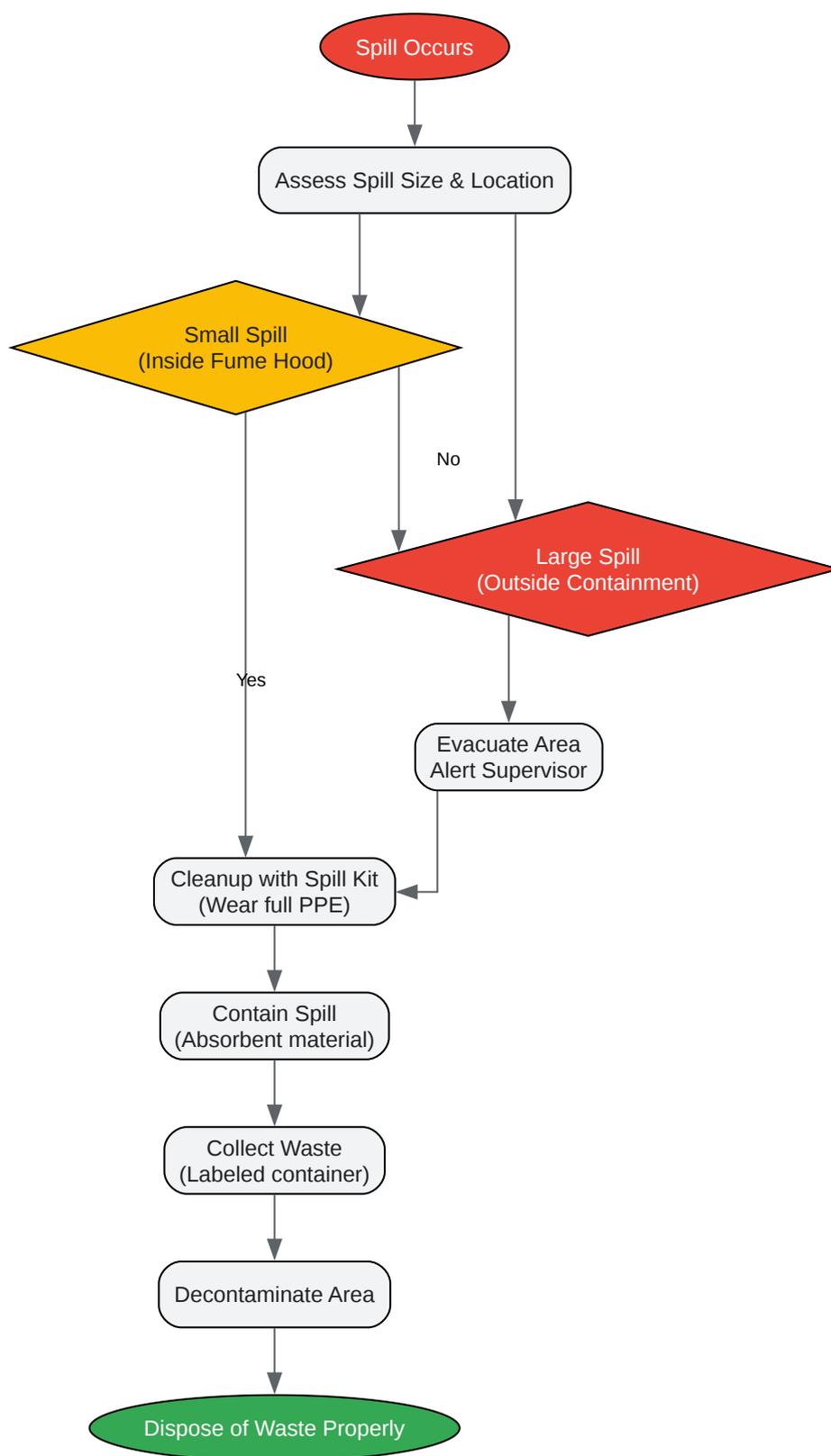
## Accidental Release Measures (Spill Response)

A systematic response is critical to safely managing a spill and preventing environmental contamination.

Step-by-Step Spill Cleanup Protocol:

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control Ignition Sources: Remove all sources of ignition from the area.[4]
- Containment: Prevent the spill from spreading or entering drains by covering drains or using spill socks.[7][11]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or a universal binding agent.[5][7][11] Do not use combustible materials like paper towels for large spills.

- Collection: Carefully scoop the absorbed material into a suitable, labeled container for disposal using non-sparking tools.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste container according to local, state, and federal regulations.  
[\[10\]](#)



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*Diagram: Decision Workflow for Spill Response*

## Section 6: Disposal Considerations

Chemical waste must be managed to prevent harm to human health and the environment.

- Waste Container: Dispose of **Diethyl (3-oxobutyl)malonate** and any contaminated materials in a suitable, clearly labeled, and closed container.<sup>[3][7][9]</sup>
- Environmental Precautions: Do not allow the chemical to enter drains, surface water, or ground water.<sup>[3][5][7]</sup>
- Regulations: All disposal practices must be in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.<sup>[10]</sup>

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